

# Application Notes and Protocols: Animal Models for Testing FATP1 Inhibitors

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## Compound of Interest

Compound Name: *Fatp1-IN-2*

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Audience: Researchers, scientists, and drug development professionals.

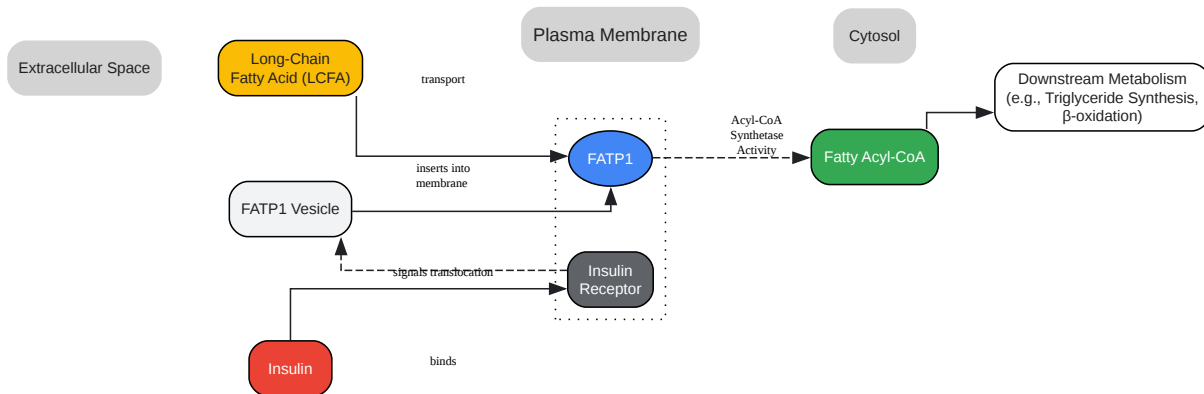
## Introduction to Fatty Acid Transport Protein 1 (FATP1)

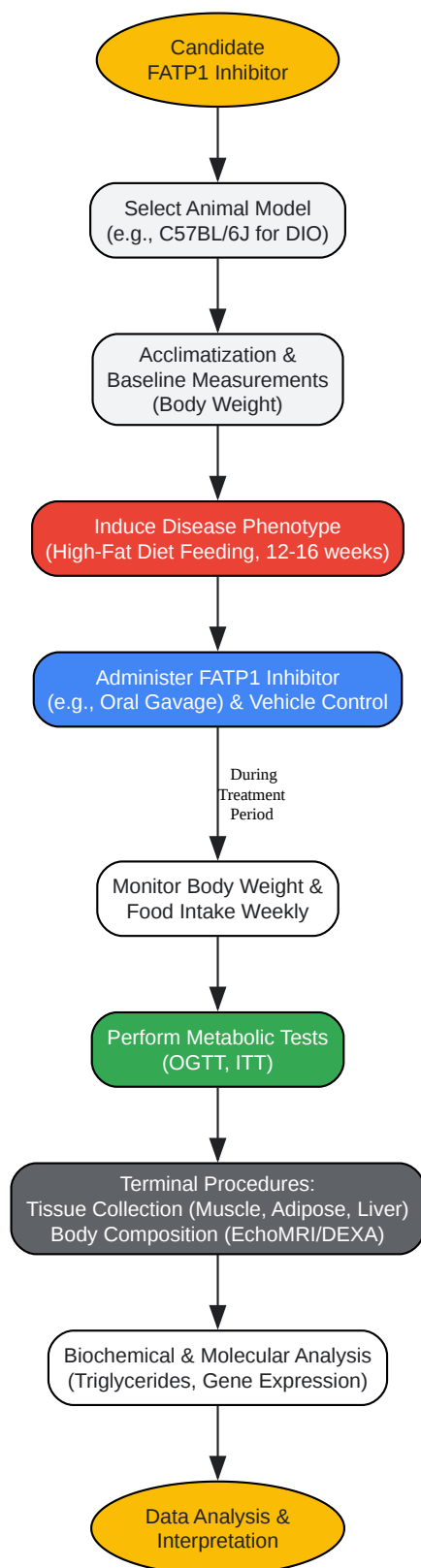
Fatty Acid Transport Protein 1 (FATP1), also known as Solute Carrier Family 27 Member 1 (SLC27A1), is a versatile protein that plays a crucial role in fatty acid metabolism.<sup>[1][2]</sup> It is highly expressed in tissues with active fatty acid metabolism, such as skeletal muscle, adipose tissue, and the heart.<sup>[1][3][4]</sup> FATP1 functions as both a transporter that facilitates the uptake of long-chain fatty acids (LCFAs) across the plasma membrane and as an acyl-CoA synthetase that activates these fatty acids by converting them into fatty acyl-CoAs. This dual function is critical for subsequent metabolic processes, including triglyceride synthesis for storage or beta-oxidation for energy.

In insulin-sensitive tissues like adipocytes and skeletal muscle, FATP1 translocates from intracellular compartments to the plasma membrane in response to insulin, thereby enhancing fatty acid uptake. Dysregulation of FATP1 activity is strongly linked to metabolic diseases. Increased intramuscular fat content is associated with insulin resistance, a primary factor in the development of type 2 diabetes. By facilitating the uptake and accumulation of fatty acid metabolites in muscle, FATP1 can contribute to the pathogenesis of fat-induced insulin resistance. Consequently, FATP1 has emerged as a promising therapeutic target for conditions like obesity, type 2 diabetes, and non-alcoholic fatty liver disease (NAFLD).

## FATP1 Mechanism of Action

FATP1 facilitates the transport of long-chain fatty acids into the cell. Once inside, its intrinsic acyl-CoA synthetase activity converts the fatty acid into its metabolically active form, fatty acyl-CoA, effectively "trapping" it within the cell for downstream processes like triglyceride synthesis. Insulin signaling promotes the translocation of FATP1 to the cell surface, increasing the capacity for fatty acid uptake.





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